

2-Amino-5-methoxybenzenesulfonic acid basic properties

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Compound of Interest

Compound Name: 2-Amino-5-methoxybenzenesulfonic acid

Cat. No.: B084394

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An In-Depth Technical Guide to **2-Amino-5-methoxybenzenesulfonic Acid**: Properties, Synthesis, and Applications

Introduction

2-Amino-5-methoxybenzenesulfonic acid is a substituted aromatic sulfonic acid that serves as a crucial intermediate in the synthesis of various organic compounds. Its molecular structure, featuring an amino group, a methoxy group, and a sulfonic acid group attached to a benzene ring, imparts a unique combination of reactivity and functionality. This makes it a valuable building block in the chemical industry, particularly in the manufacturing of dyes and pigments.[1] This guide provides a comprehensive overview of its fundamental properties, synthesis methodologies, key applications, and essential safety protocols, tailored for researchers, chemists, and professionals in drug development and materials science.

Physicochemical and Spectroscopic Properties

The inherent properties of **2-Amino-5-methoxybenzenesulfonic acid** are dictated by its molecular structure. The presence of both an acidic sulfonic acid group and a basic amino group makes it an amphoteric compound (zwitterion) in certain conditions. The methoxy group influences the electron density of the aromatic ring, affecting its reactivity in electrophilic substitution reactions.

Core Chemical Properties

A summary of the key identifying and physical properties is presented below for quick reference.

Property	Value	Source
IUPAC Name	2-amino-5-methoxybenzenesulfonic acid	[2]
Synonyms	4-Aminoanisole-3-sulfonic acid, 4-Methoxy-2-sulfoaniline	[2][3]
CAS Number	13244-33-2	[2][4][5]
Molecular Formula	C ₇ H ₉ NO ₄ S	[2][4][6]
Molecular Weight	203.22 g/mol	[2][4]
Appearance	Solid	
Canonical SMILES	<chem>COC1=CC(=C(C=C1)N)S(=O)(=O)O</chem>	[2][6]
InChI Key	KZKGEEGADAWJFS-UHFFFAOYSA-N	[2]

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural confirmation of **2-Amino-5-methoxybenzenesulfonic acid**. While experimental conditions can cause variations, typical spectral data are available in public databases.

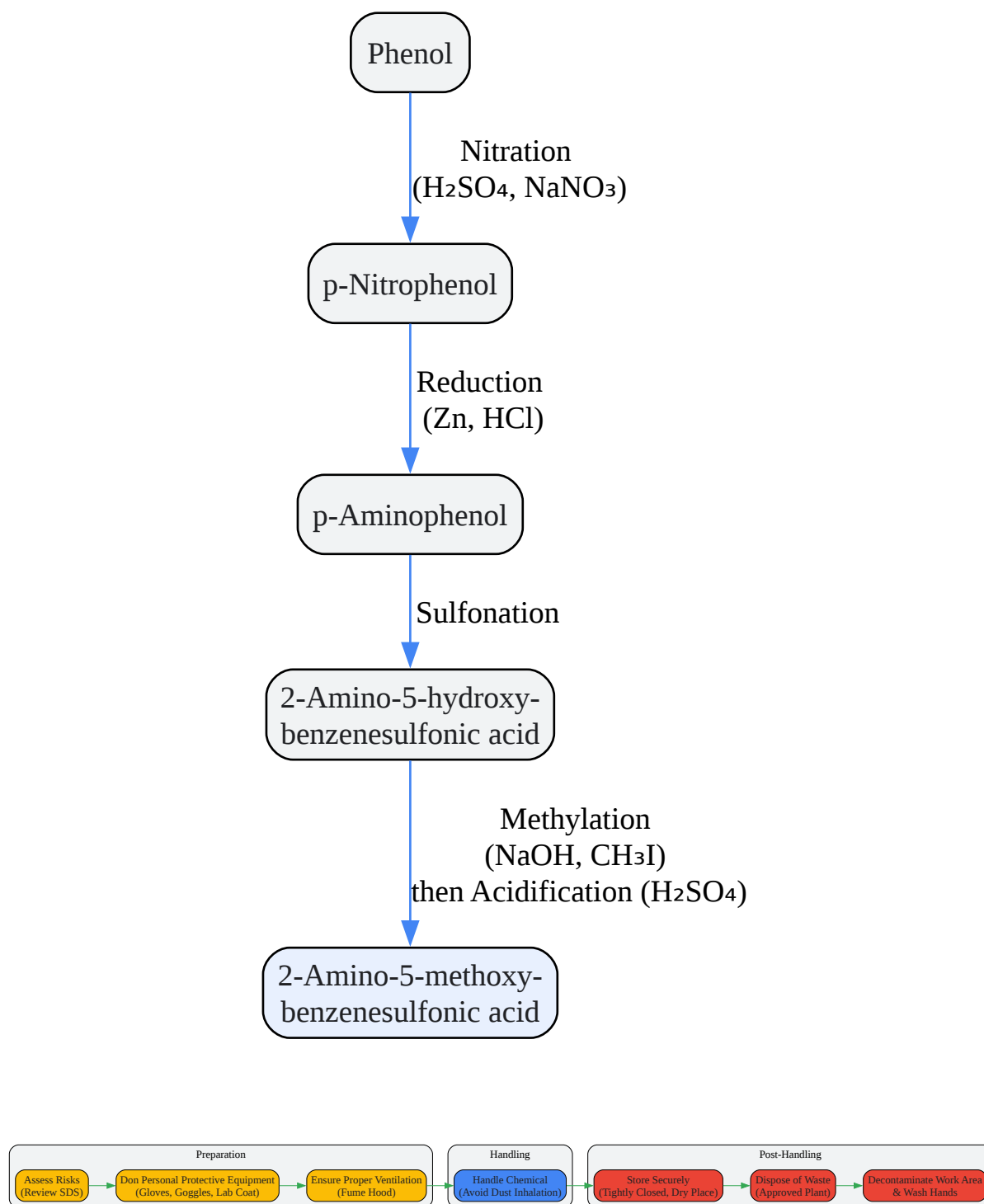
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ¹H NMR and ¹³C NMR spectra are available for this compound, providing detailed information about the hydrogen and carbon environments within the molecule.[2] These spectra are critical for confirming the substitution pattern on the benzene ring.
- **Infrared (IR) Spectroscopy:** IR spectra reveal the presence of key functional groups. Characteristic peaks for the N-H stretch of the amino group, C-O stretch of the methoxy ether, and the S=O stretches of the sulfonic acid group would be expected.[2]

Synthesis Methodology

The synthesis of **2-Amino-5-methoxybenzenesulfonic acid** can be achieved through various routes. A notable method involves a multi-step process starting from phenol, which is advantageous due to its avoidance of toxic solvents like o-dichlorobenzene or trichlorobenzene that are used in other industrial processes.^[1]

Synthesis Pathway from Phenol

This pathway leverages common and well-understood organic reactions to build the target molecule. The process is designed to be straightforward and yields a high rate of synthesis, reportedly over 82%.^[1]



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Caption: Recommended laboratory workflow for handling hazardous chemicals.

Handling and Storage Protocol

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield. [7]* Skin Protection: Wear impervious protective clothing and chemical-resistant gloves. [7]* Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood. If exposure limits may be exceeded, use a full-face respirator. [3][7] Handling:
- Avoid contact with skin, eyes, and clothing. [3]2. Avoid breathing dust or mists. [3]3. Wash hands and any exposed skin thoroughly after handling. [3] Storage:
- Store in a tightly closed container. [8]2. Keep in a dry, cool, and well-ventilated place. [3]3. Keep in a dark place as some organic compounds are light-sensitive. First Aid Measures:
- If Inhaled: Remove the person to fresh air and keep comfortable for breathing. [3][8]* If on Skin: Wash with plenty of soap and water. [3]* If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [3][8]* If Swallowed: Clean mouth with water. Get medical attention. [3]

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